

An In-depth Technical Guide to Bisphenol C: Discovery, Properties, and Biological Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisphenol C (BPC), chemically known as 2,2-bis(4-hydroxy-3-methylphenyl)propane, is a member of the bisphenol family of compounds. While its counterpart, Bisphenol A (BPA), has been the subject of extensive research and public discussion due to its widespread use and endocrine-disrupting properties, BPC also exhibits significant biological activity that warrants detailed scientific investigation. This technical guide provides a comprehensive overview of the discovery, synthesis, physicochemical properties, and the unique dual-action mechanism of **Bisphenol C** on estrogen receptors. There is some ambiguity in the nomenclature of "**Bisphenol C**," with the name occasionally being applied to 1,1-dichloro-2,2-bis(4-hydroxyphenyl)ethylene. This guide will focus on the more commonly referenced compound, 2,2-bis(4-hydroxy-3-methylphenyl)propane (CAS 79-97-0).

Discovery and History

While the synthesis of Bisphenol A (BPA) is well-documented, attributed to the Russian chemist Aleksandr Dianin in 1891, the specific historical details surrounding the initial discovery and synthesis of **Bisphenol C** are not as clearly recorded in readily available scientific literature.[1] [2] Bisphenols, as a class of compounds, were initially investigated for their potential as synthetic estrogens in the 1930s.[2] BPC, also known by synonyms such as Dicresylolpropane and 3,3'-Dimethylbisphenol A, is produced by the condensation reaction of o-cresol with



acetone.[3] It has been utilized as an intermediate in the production of polycarbonate plastics and epoxy resins.[3]

Physicochemical Properties

Bisphenol C is a solid at room temperature and possesses distinct physical and chemical characteristics that are crucial for its application and biological interactions.

| Property | Value | Reference |
|-------------------|--|-----------|
| IUPAC Name | 4-[2-(4-hydroxy-3-methylphenyl)propan-2-yl]-2-methylphenol | |
| CAS Number | 79-97-0 | [3] |
| Molecular Formula | C17H20O2 | [3] |
| Molecular Weight | 256.34 g/mol | |
| Melting Point | 138-140 °C | |
| Boiling Point | 238-240 °C at 12 mmHg | |
| Appearance | White to light yellow powder or needles from xylene | |
| Solubility | Moderately soluble in organic solvents, generally insoluble in water | [3] |

Experimental Protocols Synthesis of 2,2-bis(4-hydroxy-3-methylphenyl)propane

The synthesis of **Bisphenol C** is typically achieved through the acid-catalyzed condensation of o-cresol with acetone. A representative experimental protocol is detailed below.

Materials:

o-Cresol (1.8 mol)



- Acetone (0.7 mol)
- Isopropyl alcohol (0.4 mol)
- 90% wt. Sulfuric acid (0.5 mol)
- Toluene (54.5 g for reaction, 100.0 g for workup)
- Dodecanethiol (0.03 mol)
- Saturated sodium hydrogen carbonate solution
- Demineralized water

Equipment:

- 1 L separable flask with a full jacket, equipped with a thermometer, stirrer, and a 100 mL dropping funnel.
- Standard laboratory glassware for extraction and neutralization.
- High-performance liquid chromatography (HPLC) system for analysis.

Procedure:

- Under a nitrogen atmosphere, add 26.1 g (0.4 mol) of isopropyl alcohol to the 1 L separable flask.
- Slowly add 58.3 g (0.5 mol) of 90% by weight sulfuric acid to the flask.
- Add 54.5 g of toluene, 191.5 g (1.8 mol) of o-cresol, and 5.5 g (0.03 mol) of dodecanethiol to the mixture.
- Adjust the temperature of the flask to 40°C.
- Place 42.5 g (0.7 mol) of acetone in the dropping funnel and add it dropwise to the reaction flask over 30 minutes.
- After the addition of acetone is complete, allow the reaction to proceed at 40°C for 2 hours.

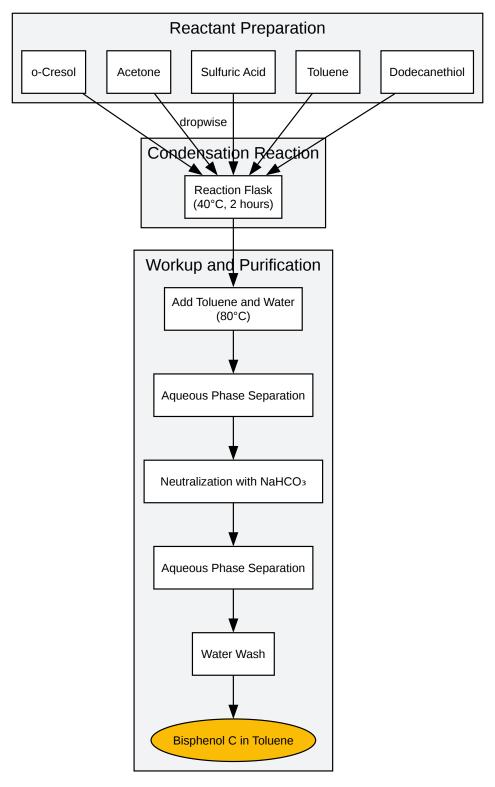


- Upon completion of the reaction, add 100.0 g of toluene and 100.0 g of demineralized water, and increase the temperature to 80°C.
- Once the temperature reaches 80°C, allow the mixture to stand and ensure that any precipitates have dissolved into the organic and aqueous phases.
- Separate and remove the lower aqueous phase.
- Add saturated sodium hydrogen carbonate solution to the organic phase to neutralize the acid, confirming that the pH of the lower aqueous phase is ≥ 9.
- Separate and remove the lower aqueous phase.
- Wash the organic phase with demineralized water by stirring for 10 minutes, followed by separation of the aqueous phase.
- The resulting organic phase contains the product, Bisphenol C. The yield can be determined by HPLC analysis.[4]

Experimental Workflow for Synthesis



Experimental Workflow for Bisphenol C Synthesis



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Caption: Workflow for the synthesis of **Bisphenol C**.



Biological Activity and Signaling Pathways

Bisphenol C is a notable endocrine-disrupting chemical due to its unique interaction with estrogen receptors (ERs). It functions as a bifunctional modulator, exhibiting agonist activity towards Estrogen Receptor α (ER α) and antagonist activity towards Estrogen Receptor β (ER β). The IC50 values for BPC are reported to be 2.65 nM for ER α and 1.94 nM for ER β .

Estrogen Receptor Signaling

Estrogen receptors are ligand-activated transcription factors that, upon binding to an agonist, typically dimerize and translocate to the nucleus. There, they bind to estrogen response elements (EREs) on the DNA, initiating the transcription of target genes.

Dual Agonist/Antagonist Action of Bisphenol C

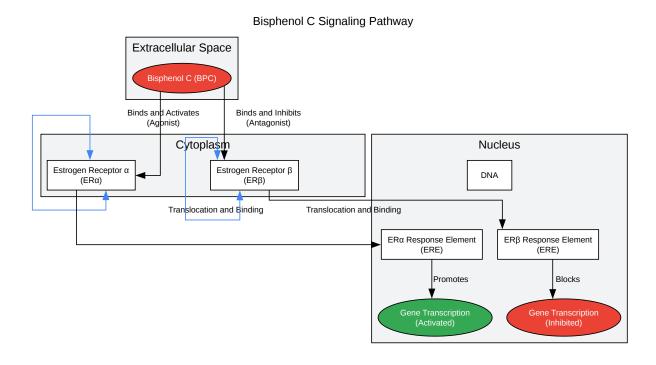
The dual activity of BPC on ER α and ER β suggests a complex mechanism of action that can lead to varied physiological responses depending on the tissue-specific expression of these receptor subtypes.

- ERα Agonism: When BPC binds to ERα, it induces a conformational change that promotes the recruitment of coactivators, leading to the transcription of ERα-responsive genes.
- ERβ Antagonism: Conversely, when BPC binds to ERβ, it induces a different conformational change that prevents the recruitment of coactivators and may even recruit corepressors, thereby inhibiting the transcription of ERβ-responsive genes.

Signaling Pathway Diagram

The following diagram illustrates the differential effects of **Bisphenol C** on the ER α and ER β signaling pathways.





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Caption: BPC's dual action on ERa and ERB pathways.

Conclusion

Bisphenol C is a compound of significant interest to the scientific community, particularly in the fields of toxicology, endocrinology, and drug development. Its well-defined synthesis from readily available precursors and its unique bifunctional activity as an ER α agonist and ER β antagonist make it a valuable tool for studying the differential roles of these two estrogen receptor subtypes. The detailed methodologies and data presented in this guide are intended to support further research into the mechanisms of action and potential applications or risks



associated with **Bisphenol C**. A clearer understanding of its historical discovery would further enrich the scientific context of this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bisphenol C: Discovery, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144803#bisphenol-c-discovery-and-history]

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